

Safe Handling and Disposal of Vinylzinc Bromide: A Comprehensive Guide

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Compound of Interest		
Compound Name:	Vinylzinc bromide	
Cat. No.:	B6317464	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with reactive organometallic reagents such as **vinylzinc bromide**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment.

Hazard Identification and Classification

Vinylzinc bromide is an organozinc reagent that is typically prepared in situ from vinyl Grignard reagents and zinc halides. While specific hazard data for vinylzinc bromide is limited due to its reactive nature, a conservative approach dictates treating it with the same precautions as other air- and moisture-sensitive and potentially pyrophoric organometallic compounds. The hazards of its common precursors, vinyl bromide and zinc bromide, should also be carefully considered.

Signal Word: Danger

Primary Hazards:

- Pyrophoric and Water-Reactive: May ignite spontaneously in air and reacts violently with water and other protic solvents.
- Organometallic Hazards: Can be toxic and corrosive.[1]



- Precursor Hazards (Vinyl Bromide): Extremely flammable gas, may cause cancer, and is harmful if swallowed.[2][3][4]
- Precursor Hazards (Zinc Bromide): Causes severe skin burns and eye damage.[5][6]

Physical and Chemical Properties

Quantitative safety data for **vinylzinc bromide** is not extensively available due to its in-situ generation. The following tables summarize computed data for **vinylzinc bromide** and experimental data for its precursors.

Table 1: Computed Physical Properties of Vinylzinc Bromide

Property	Value
Molecular Formula	C₂H₃BrZn
Molecular Weight	172.3 g/mol [7]
IUPAC Name	bromozinc(1+);ethene[7]
CAS Number	121825-35-2[8]

Source: PubChem. Data is computed and should be used for estimation purposes.

Table 2: Physicochemical and Safety Data of Vinyl Bromide

Property	Value
Boiling Point	16 °C (60.8 °F)[2]
Melting Point	-139 °C (-218.2 °F)[2]
Flash Point	13 °C (55.4 °F)[2]
Autoignition Temperature	530 °C (986 °F)[2]
Vapor Pressure	1551 mmHg at 37.8 °C[2]
Vapor Density	3.8 (vs air)[2]



Source: Sigma-Aldrich

Table 3: Safety Data of Zinc Bromide

Property	Value
Melting Point	394 °C (741.2 °F)
Boiling Point	697 °C (1287 °F)
Hazards	Corrosive, causes severe skin burns and eye damage.[5][6]

Source: Fisher Scientific, NJDOH

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **vinylzinc bromide** and its precursors.

Equipment	Specifications
Eye Protection	Chemical splash goggles and a face shield.
Hand Protection	Flame-retardant gloves (e.g., Nomex®) worn under chemical-resistant gloves (e.g., nitrile or neoprene).
Body Protection	Flame-retardant lab coat.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. For emergencies, a self-contained breathing apparatus (SCBA) may be necessary.[3]

Operational Plan: Safe Handling and Storage

Storage:

Store in a cool, dry, well-ventilated area, away from sources of ignition.[3][9]



- Keep containers tightly sealed under an inert atmosphere (e.g., nitrogen or argon).
- Store away from incompatible materials such as water, acids, and oxidizing agents.[10]

Handling:

- Preparation: Before starting, ensure all glassware is oven-dried and cooled under an inert atmosphere. All solvents and reagents must be anhydrous.
- Inert Atmosphere: All manipulations of **vinylzinc bromide** must be performed under an inert atmosphere using Schlenk line techniques or in a glovebox.
- Syringes and Needles: Use clean, dry syringes and needles for transferring solutions. Purge with an inert gas before use.
- Temperature Control: The preparation of **vinylzinc bromide** is often exothermic and should be performed at low temperatures (e.g., 0 °C to -78 °C) to control the reaction rate.[11]

Emergency Procedures First Aid Measures



Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
Skin Contact	Brush off any solid material. Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5]

Spill Response Plan

A minor spill of a dilute solution of **vinylzinc bromide** can be managed by trained laboratory personnel. For large spills or any spill involving fire, evacuate the laboratory and contact emergency services immediately.

Caption: Step-by-step procedure for quenching and disposing of **vinylzinc bromide** waste.

Waste Container Labeling:

- All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name of the contents (e.g., "Quenched **Vinylzinc Bromide** in Toluene/Water").
- Follow your institution's specific guidelines for hazardous waste labeling and disposal. [12]
 [13] By adhering to these safety protocols and operational plans, you can significantly mitigate the risks associated with handling vinylzinc bromide, ensuring a safer laboratory environment for all personnel.

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